

3-Fluoro-L-phenylalanine Hydrate: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 3-Fluoro-L-phenylalanine hydrate

CAS No.: 646066-71-9

Cat. No.: B13119968

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Executive Safety Summary

Do not treat this compound as a standard amino acid. While Phenylalanine is benign, the introduction of the fluorine atom at the 3-position fundamentally alters the waste management lifecycle.

- Immediate Hazard: Irritant (Skin/Eye/Respiratory).[1]
- Critical Disposal Rule: Strict Segregation. This material must enter the Halogenated Waste Stream. Under no circumstances should this be mixed with non-halogenated solvents or poured down the drain.
- The "Why": Combustion of fluorinated organics releases Hydrogen Fluoride (HF), a highly corrosive gas that destroys standard incinerator linings. It requires specific scrubbing protocols.

Chemical Profile & Waste Characterization

Before disposal, verify the material against this profile to ensure no misidentification.

Parameter	Data	Disposal Implication
Chemical Name	3-Fluoro-L-phenylalanine hydrate	Labeling Requirement
CAS Number	456-88-2 (Parent); 19883-77-3 (Hydrate)	Use Parent CAS for Waste Manifests
Formula	C ₉ H ₁₀ FNO ₂ · xH ₂ O	F-Atom presence dictates disposal path
Molecular Weight	183.18 g/mol (anhydrous basis)	N/A
Physical State	White to off-white powder	Solid Waste Stream (unless dissolved)
Acidity (pKa)	~2.2 (COOH), ~9.1 (NH ₂)	Amphoteric; Water soluble
RCRA Status	Not P or U listed	Regulated as "Halogenated Organic"

Technical Rationale: The "Hidden" Hazard

Expert Insight: Many researchers group this with standard biological waste because it is an amino acid. This is a procedural error.

The Mechanism of Failure:

- Combustion: When standard amino acids burn, they produce
,
, and
.
- Fluorination: 3-Fluoro-L-phenylalanine releases fluorine upon incineration.
- HF Formation:

(Hydrogen Fluoride).

- Consequence: HF gas is intensely corrosive to silica (firebricks) and metal. Standard municipal waste incinerators cannot handle this.
- The Solution: By tagging this as Halogenated Waste, you ensure it is routed to a facility equipped with Caustic Scrubbers (using

or

) which neutralize the HF into harmless salts (

or

) before emission.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Excess/Expired Powder)

Use this for pure substance or spill cleanup residues.

- Container Selection: Use a High-Density Polyethylene (HDPE) wide-mouth jar. Avoid glass if possible, as long-term degradation or moisture contact could generate trace HF which etches glass.
- Transfer: Transfer the solid using a dedicated spatula. Do not generate dust.[1][2][3][4]
- Labeling (The Self-Validating Step):
 - Apply a hazardous waste label.[5][6][7][8]
 - CRITICAL: Check the box for "Halogenated Organic."
 - Write the full chemical name.[5] Do not use abbreviations like "3-F-Phe."
- Sealing: Tape the lid to prevent loosening during transit.
- Storage: Store in the Solid Waste Satellite Accumulation Area. Keep away from oxidizers.[2][3][6][7]

Protocol B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Use this for HPLC waste or reaction byproducts containing the compound.

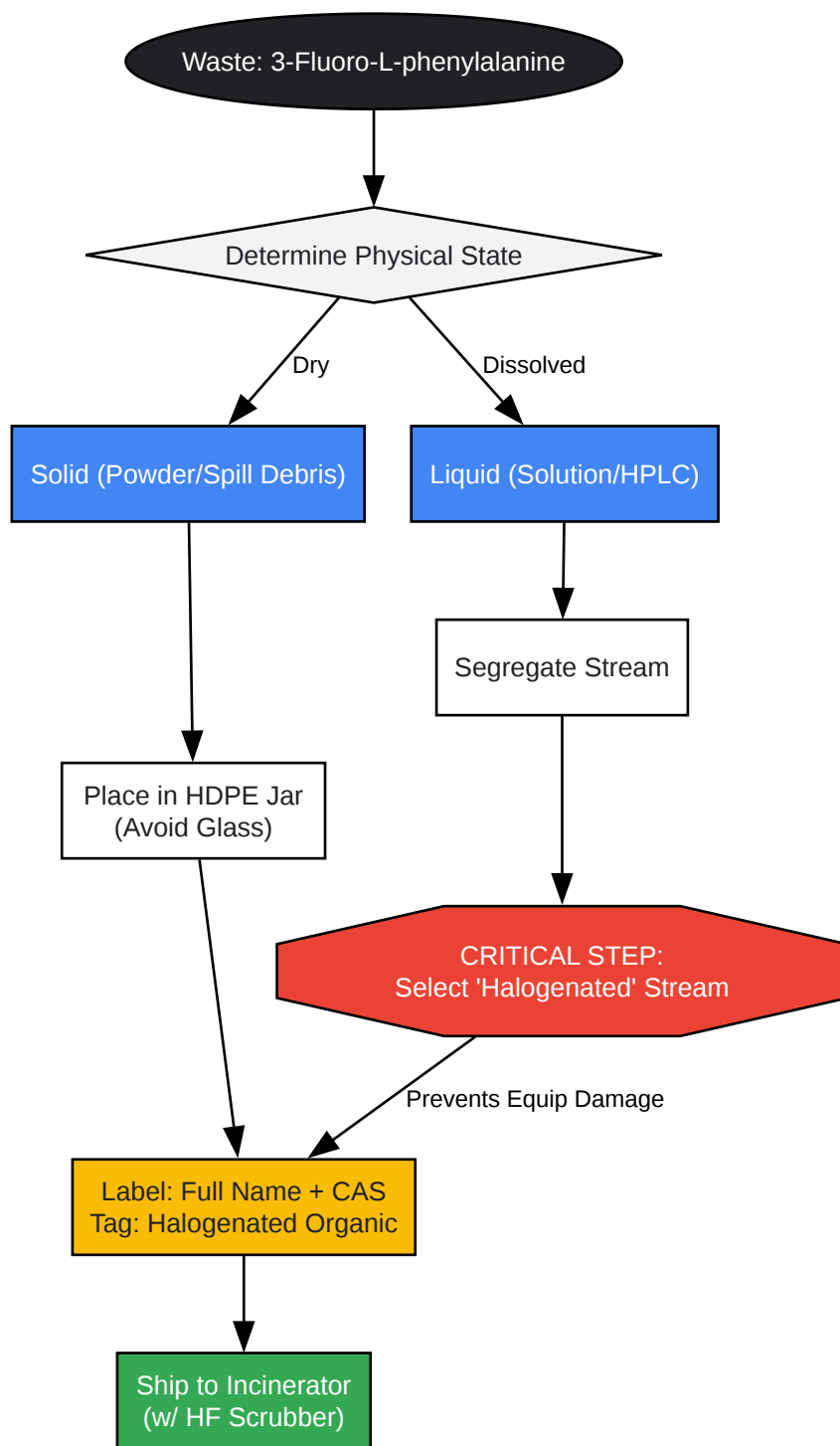
- Segregation:
 - Correct: Pour into the "Halogenated Solvent Waste" carboy (often Red or Yellow tagged).
 - Incorrect: Pouring into "Non-Halogenated" (Blue tag) or Aqueous Acid/Base streams.
- Compatibility Check: Ensure the waste stream does not contain strong oxidizers (e.g., Nitric Acid), which can react violently with organic amines.
- pH Check: If the solution is aqueous, check pH. If

or

, note "Corrosive" on the tag in addition to "Halogenated."

Visual Workflow: Decision Logic

This diagram illustrates the critical decision points for segregating this specific fluorinated compound.



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Figure 1: Decision matrix for segregating fluorinated amino acid waste to ensure downstream equipment safety.

Emergency Procedures (Spills)

If a spill occurs (Solid Powder):

- PPE: Don Nitrile gloves (double gloving recommended), safety goggles, and a lab coat.
- Containment: Do not dry sweep if dust generation is likely. Cover with a damp paper towel to weigh down the powder.
- Cleanup: Scoop material into the HDPE waste container (Protocol A).
- Decontamination: Wipe the surface with a dilute soap solution, followed by water. Place all wipes into the same solid waste container.
- Validation: Use a UV lamp (if applicable for derivatives) or visual inspection to ensure no residue remains.

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